

3-Fluoro-5-methylpyridine-2-carboxylic acid safety and hazards

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Compound of Interest

Compound Name: 3-Fluoro-5-methylpyridine-2-carboxylic acid

Cat. No.: B1529583

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An In-depth Technical Guide to the Safety and Hazards of **3-Fluoro-5-methylpyridine-2-carboxylic Acid**

Disclaimer: This document has been prepared to provide a comprehensive overview of the potential safety and handling requirements for **3-Fluoro-5-methylpyridine-2-carboxylic acid**. As of the time of this writing, a specific, verified Safety Data Sheet (SDS) for this exact chemical isomer was not publicly available. Therefore, the following guidance is synthesized from the safety data of structurally analogous compounds, including isomers and molecules with similar functional groups. This approach is predicated on the scientific principle that the primary hazards of a chemical are determined by its constituent functional groups—in this case, a fluorinated pyridine ring and a carboxylic acid moiety. Researchers and drug development professionals should treat this information as a baseline and exercise caution, implementing protocols that meet or exceed the recommendations outlined herein.

Section 1: Hazard Identification and Classification

The primary hazards associated with substituted pyridine carboxylic acids stem from their irritant properties and potential toxicity. Based on the Globally Harmonized System (GHS) classifications of close structural isomers like 2-Fluoro-3-methylpyridine-5-carboxylic acid and 5-Bromo-3-methylpyridine-2-carboxylic acid, **3-Fluoro-5-methylpyridine-2-carboxylic acid** should be handled as a hazardous substance with the following anticipated classifications.[1][2]

Anticipated GHS Hazard Classification

| Hazard Class | Hazard Category | GHS Code | Hazard Statement |
|-----------------------------------|-----------------|----------|--|
| Skin Corrosion/Irritation | Category 2 | H315 | Causes skin irritation. [2] |
| Serious Eye Damage/Eye Irritation | Category 2A | H319 | Causes serious eye irritation. [2] |
| Toxicity (Single Exposure) | Category 3 | H335 | May cause respiratory irritation. [2] |
| Acute Toxicity, Oral (Assumed) | Category 4 | H302 | Harmful if swallowed. [3] [4] |

Causality: The carboxylic acid group can act as a potent irritant to skin and mucous membranes. The pyridine ring system, particularly when halogenated, can contribute to respiratory tract irritation and systemic toxicity if absorbed. The "harmful if swallowed" classification is included as a precautionary measure based on data for the parent compound, pyridine-2-carboxylic acid.[\[3\]](#)

Section 2: Safe Handling and Personal Protective Equipment (PPE)

A proactive and layered approach to safety is paramount when handling this compound. The core principle is to prevent all routes of exposure: dermal, ocular, and inhalation.

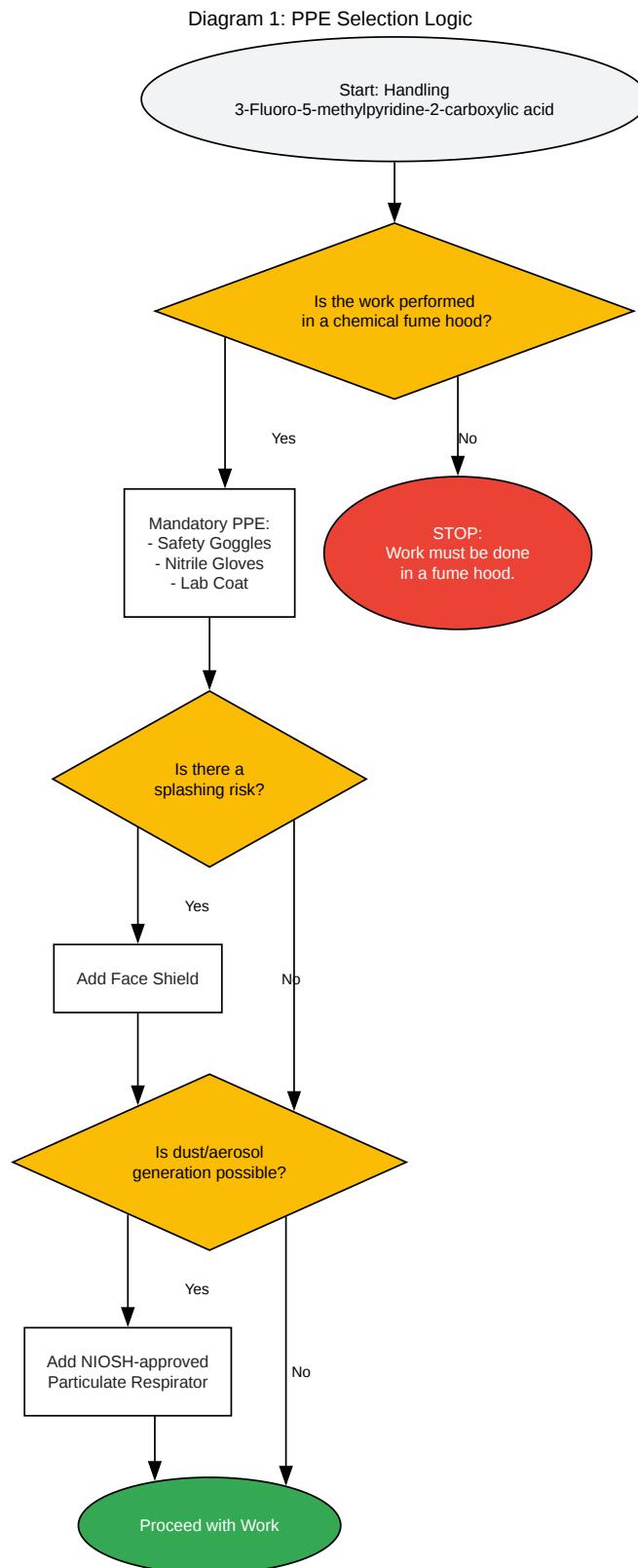
Engineering Controls

The primary line of defense is to handle the material within a properly functioning chemical fume hood. This is non-negotiable. The fume hood contains vapors and fine particulates, preventing inhalation, which is a key risk due to the compound's potential to cause respiratory irritation.[\[2\]](#) Emergency eyewash stations and safety showers must be immediately accessible in the laboratory.[\[1\]](#)

Personal Protective Equipment (PPE) Protocol

A full complement of PPE is mandatory. The selection of specific PPE should be guided by a risk assessment, but the following represents the minimum standard.

- Eye and Face Protection: Chemical safety goggles are required at all times. If there is a risk of splashing, a face shield should be worn in addition to goggles.[2]
- Skin Protection:
 - Gloves: Nitrile gloves are a suitable initial choice. However, for prolonged handling or in the event of a spill, it is crucial to consult a glove compatibility chart. Double-gloving can provide an additional layer of protection. Always inspect gloves for tears or degradation before use.
 - Lab Coat: A flame-resistant lab coat should be worn and kept fully buttoned.
- Respiratory Protection: When handling the solid material outside of a fume hood (a practice that should be avoided) or if dust generation is unavoidable, a NIOSH-approved respirator with a particulate filter (e.g., N95) is necessary.[2]

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Caption: Diagram 1: PPE Selection Logic

Section 3: Storage and Stability

Proper storage is critical to maintaining the compound's integrity and preventing hazardous situations.

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated area.[1][5]
- Incompatibilities: Keep away from strong oxidizing agents.[2] The carboxylic acid functionality may also react with strong bases.
- Hazardous Decomposition Products: In the event of a fire, thermal decomposition can produce hazardous gases including carbon monoxide, carbon dioxide, nitrogen oxides (NO_x), and highly toxic hydrogen fluoride.[2][5]

Section 4: Emergency and First-Aid Procedures

Immediate and appropriate action is critical in the event of an exposure.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Skin Contact: Remove all contaminated clothing. Immediately wash the affected area with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention. [1]
- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration. Seek immediate medical attention.[1][6]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

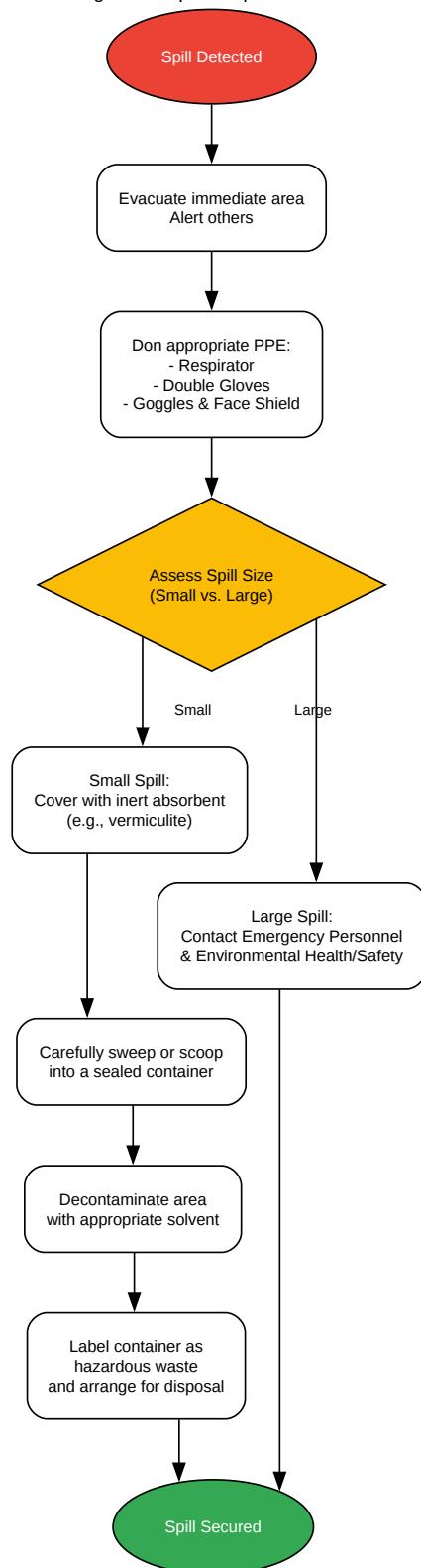
Section 5: Accidental Release and Disposal

A well-defined plan for spills and waste disposal is essential for laboratory safety and environmental compliance.

Accidental Release Measures

In the event of a spill, the primary objectives are to contain the material, protect personnel, and decontaminate the area.

Diagram 2: Spill Response Protocol



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Caption: Diagram 2: Spill Response Protocol

Waste Disposal

Chemical waste must be handled in accordance with all local, state, and federal regulations.

- Procedure: Dispose of the material and any contaminated items in a designated, labeled hazardous waste container. Do not mix with other waste streams.
- Vendor: Utilize a licensed professional waste disposal service to manage the final disposal. Under no circumstances should this material be disposed of down the drain or in regular trash.[\[1\]](#)

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